

Application Notes and Protocols: Utilizing Labeled Forskolin to Quantify Adenylyl Cyclase Molecules

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Compound of Interest

Compound Name: Forskolin G

Cat. No.: B1151610

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Introduction

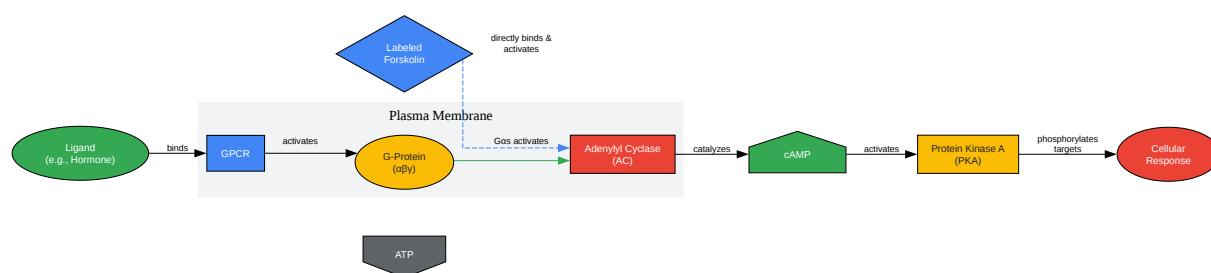
Forskolin, a diterpene isolated from the plant *Coleus forskohlii*, is a powerful and widely used tool in cellular biology and pharmacology due to its ability to directly activate adenylyl cyclase (AC), the enzyme responsible for the synthesis of the second messenger cyclic AMP (cAMP). This direct activation, independent of G-protein coupled receptors (GPCRs), makes labeled derivatives of forskolin invaluable probes for the direct quantification and characterization of adenylyl cyclase molecules in various tissues and cell preparations.

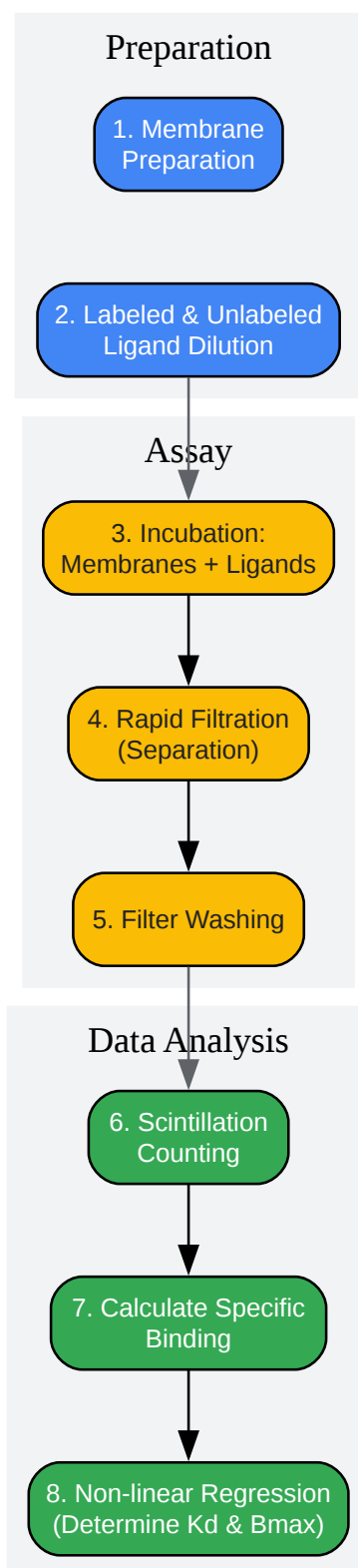
These application notes provide detailed protocols for the use of radiolabeled forskolin in binding assays to determine the density (B_{max}) and binding affinity (K_d) of adenylyl cyclase. Such quantitative data is crucial for understanding the stoichiometry of signaling pathways, characterizing tissue-specific expression of AC, and for screening compounds that may modulate AC activity.

Signaling Pathway of Adenylyl Cyclase Activation

Adenylyl cyclase is a key enzyme in signal transduction, integrating signals from various extracellular stimuli. It is activated by the $G_{\alpha s}$ subunit of heterotrimeric G-proteins and directly

by forskolin. The resulting increase in intracellular cAMP activates Protein Kinase A (PKA), which in turn phosphorylates numerous downstream targets, leading to a cellular response.





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